

A Technical Guide to (E)-2,4-dinitro-N-(1-phenylethylideneamino)aniline

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Compound of Interest

Compound Name: *Acetophenone 2,4-dinitrophenylhydrazone*

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This document provides a comprehensive technical overview of **Acetophenone 2,4-dinitrophenylhydrazone**, a critical derivative for the identification and characterization of carbonyl compounds. Its IUPAC name is (E)-2,4-dinitro-N-(1-phenylethylideneamino)aniline[1]. This guide details its physicochemical properties, a robust experimental protocol for its synthesis, and modern methods for its structural elucidation.

Physicochemical and Spectroscopic Data

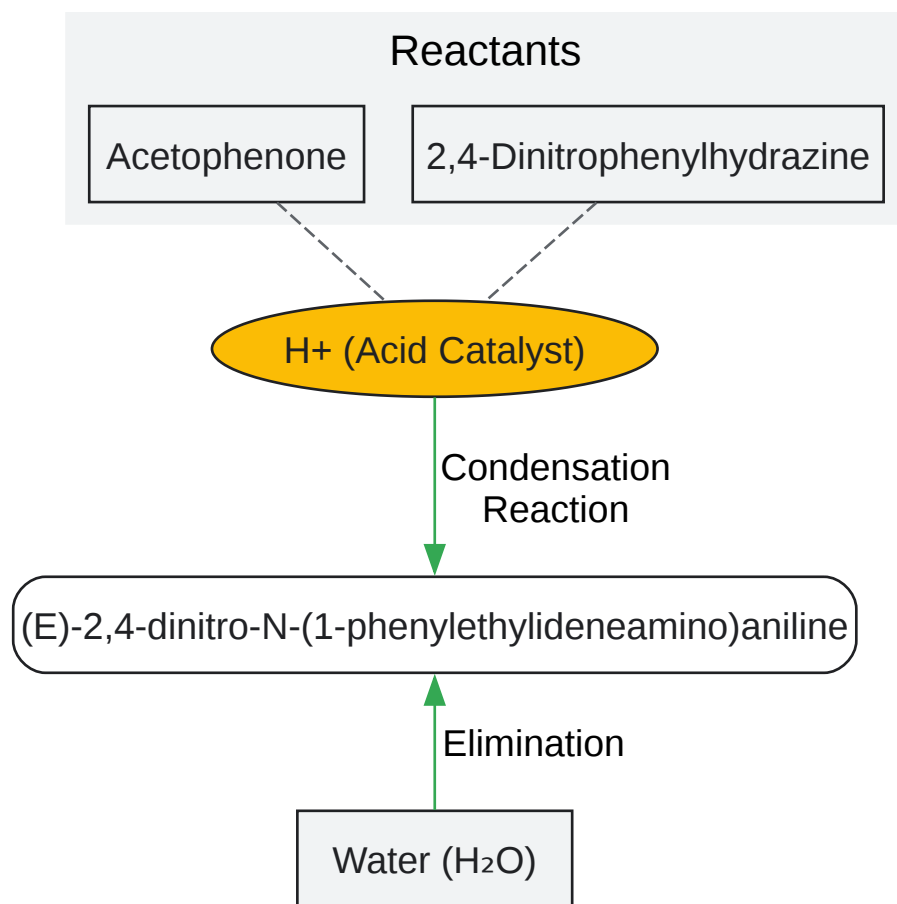
The quantitative properties of this hydrazone derivative are essential for its application in analytical and synthetic chemistry. The data compiled below provides a reference for experimental design and data interpretation. Aromatic carbonyls like acetophenone typically yield red or deep orange crystalline precipitates with 2,4-dinitrophenylhydrazine[2].

Property	Value	Reference
IUPAC Name	(E)-2,4-dinitro-N-(1-phenylethylideneamino)aniline	[1]
CAS Number	1677-87-8	[1]
Molecular Formula	C ₁₄ H ₁₂ N ₄ O ₄	[1]
Molecular Weight	300.27 g/mol	[1][2]
Appearance	Red or deep orange crystalline solid	[2]
Melting Point	247-250 °C	
¹ H NMR	Aromatic protons: δ 7.4-8.0 ppm; Methyl protons (singlet): ~δ 2.6 ppm	[2]
Infrared (IR)	N-H stretch: ~3287 cm ⁻¹ ; C=N stretch: ~1629 cm ⁻¹	[2][3]
UV-Vis (λ _{max})	~350-385 nm	[2][3]
Mass Spectrometry	Molecular Ion (M ⁺): 300.27	[2]

Synthesis Protocol

The synthesis of **Acetophenone 2,4-dinitrophenylhydrazone** is a classic condensation reaction. The protocol outlined below is a reliable method for producing this derivative. The reaction involves the nucleophilic addition of 2,4-dinitrophenylhydrazine to the carbonyl carbon of acetophenone, followed by the elimination of a water molecule[2].

Synthesis of Acetophenone 2,4-dinitrophenylhydrazone



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Caption: Acid-catalyzed condensation of acetophenone and 2,4-DNPH.

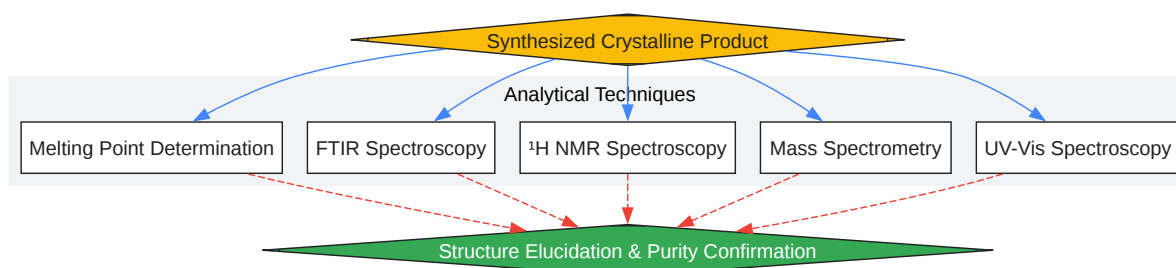
Experimental Protocol:

- Reagent Preparation: In a conical flask, dissolve 1.0 g of 2,4-dinitrophenylhydrazine in 20 mL of ethanol.
- Acidification: Carefully add 2.0 mL of concentrated hydrochloric acid to the solution and warm gently to ensure complete dissolution.
- Reaction Initiation: Filter the warm reagent solution. To the filtrate, add 0.5 g of acetophenone.

- Crystallization: Boil the resulting mixture. After boiling, allow the solution to cool slowly to room temperature to facilitate the formation of crystals[4].
- Isolation and Purification: Collect the orange crystals by filtration. Recrystallize the product from ethanol to achieve high purity[4].
- Drying and Analysis: Dry the purified crystals and determine the yield. The product's identity and purity should be confirmed through the characterization methods detailed below.

Structural Elucidation and Characterization

A multi-technique approach is required for the unambiguous structural confirmation and purity assessment of the synthesized product. The logical workflow for this process is illustrated below.



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Caption: Workflow for the characterization of the synthesized product.

Methodologies:

- Melting Point Determination: A sharp melting point, consistent with the literature value, is a primary indicator of purity. The use of a calibrated melting point apparatus is crucial for accurate measurements[5].

- Infrared (IR) Spectroscopy: This technique is used to identify key functional groups. The IR spectrum of the product will display characteristic absorption bands, confirming the formation of the hydrazone[2]. Expected peaks include the N-H stretch and the C=N imine stretch.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR spectroscopy provides detailed information about the proton environment in the molecule[2]. The spectrum will confirm the presence of both the acetophenone and dinitrophenyl moieties through characteristic signals in the aromatic and aliphatic regions.
- Mass Spectrometry (MS): MS is employed to determine the molecular weight and study fragmentation patterns[2]. The mass spectrum should show a molecular ion peak corresponding to the molecular weight of the product, confirming its elemental composition.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: The extended conjugation in the hydrazone derivative gives rise to characteristic absorption bands in the UV-Vis spectrum, typically corresponding to π - π^* transitions[2]. This analysis helps confirm the electronic structure of the molecule.

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References

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